

Technical Profile: N-(2,5-Dimethylphenyl)-2-iodobenzamide

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Compound of Interest

Compound Name: *N*-(2,5-dimethylphenyl)-2-iodobenzamide

Cat. No.: B311537

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Precursor Architecture for Phenanthridinone Alkaloid Synthesis

Executive Summary

N-(2,5-Dimethylphenyl)-2-iodobenzamide represents a specialized class of halogenated benzanilides designed as "activation-ready" substrates for transition-metal catalysis. Unlike simple amides, this molecule is engineered with two critical features: a labile C–I bond (oxidative addition handle) and a sterically defined aniline ring (2,5-dimethyl substitution).

Its primary utility lies in drug discovery as a precursor for phenanthridin-6(5H)-ones, a tricyclic core found in poly(ADP-ribose) polymerase (PARP) inhibitors and antitumor alkaloids. This guide details the structural rationale, synthesis, and the palladium-catalyzed cyclization of this compound.

Structural Analysis & Physiochemical Properties[1] Molecular Geometry & Steric Environment

The molecule exists in a conformation defined by the trans-amide bond, but significantly twisted due to steric pressure.

- **Ortho-Iodine Effect:** The bulky iodine atom at the ortho position of the benzoyl ring forces the amide carbonyl out of coplanarity with the phenyl ring to minimize repulsion.
- **Xylidine Constraint:** The 2,5-dimethyl substitution pattern on the aniline ring creates a specific steric pocket. The 2-methyl group (ortho) restricts rotation around the N-C(aryl) bond, pre-organizing the molecule for cyclization, while the 5-methyl group (meta) serves as an electronic donor, increasing the nucleophilicity of the ring for electrophilic palladation.

Predicted Physiochemical Data

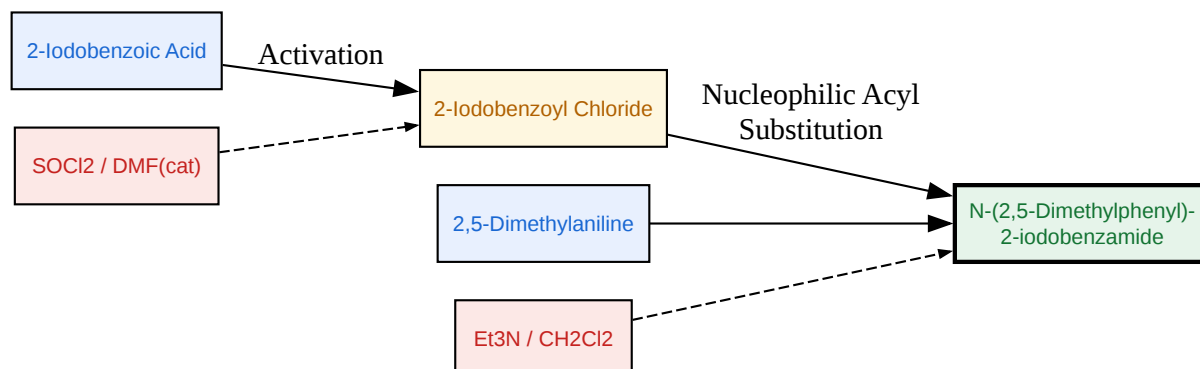
Note: Values are derived from structure-activity relationship (SAR) data of homologous N-aryl-2-halobenzamides.

Property	Value / Description
Molecular Formula	C ₁₅ H ₁₄ INO
Molecular Weight	351.19 g/mol
Appearance	Off-white to pale beige crystalline solid
Solubility	Soluble in DMSO, DMF, CH ₂ Cl ₂ , CHCl ₃ ; Insoluble in water
Calc.[1][2] LogP	~4.2 (High lipophilicity due to iodine and methyl groups)
Reactive Handle	Aryl Iodide () bond dissociation energy ~65 kcal/mol

Synthetic Pathway: Acylation Protocol

The most robust synthesis utilizes the high reactivity of 2-iodobenzoyl chloride. Direct coupling with carboxylic acids (using EDC/HOBt) is possible but often slower due to the steric bulk of the 2-iodobenzoic acid.

Reaction Scheme (Graphviz)



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Figure 1: Two-step synthesis via acid chloride activation.

Experimental Protocol

Safety: Thionyl chloride (

) releases HCl and

gas. Perform in a fume hood.

- Activation (Acid Chloride Formation):
 - Charge a flame-dried flask with 2-iodobenzoic acid (10.0 mmol, 2.48 g) and dry dichloromethane (DCM) (20 mL).
 - Add catalytic DMF (2 drops).
 - Dropwise add thionyl chloride (12.0 mmol, 0.87 mL) at 0°C.
 - Reflux for 2 hours until gas evolution ceases. Evaporate solvent/excess in vacuo to yield crude 2-iodobenzoyl chloride (yellow oil/solid).
- Coupling (Amide Formation):

- Dissolve 2,5-dimethylaniline (10.0 mmol, 1.21 g) and triethylamine (12.0 mmol, 1.67 mL) in dry DCM (30 mL). Cool to 0°C.
- Dissolve the crude acid chloride in DCM (10 mL) and add dropwise to the aniline solution.
- Warm to room temperature and stir for 4 hours. Monitor by TLC (Hexane/EtOAc 3:1).
- Workup & Purification:
 - Quench with 1M HCl (removes unreacted aniline).
 - Wash organic layer with Sat.
(removes unreacted acid) and Brine.
 - Dry over
, filter, and concentrate.^[3]
 - Recrystallization: Ethanol or Hexane/EtOAc mixture.

Core Application: Phenanthridinone Synthesis^[4]

The scientific value of **N-(2,5-dimethylphenyl)-2-iodobenzamide** is its role as a substrate for intramolecular C–H arylation. This reaction builds the phenanthridinone core found in antitumor agents.

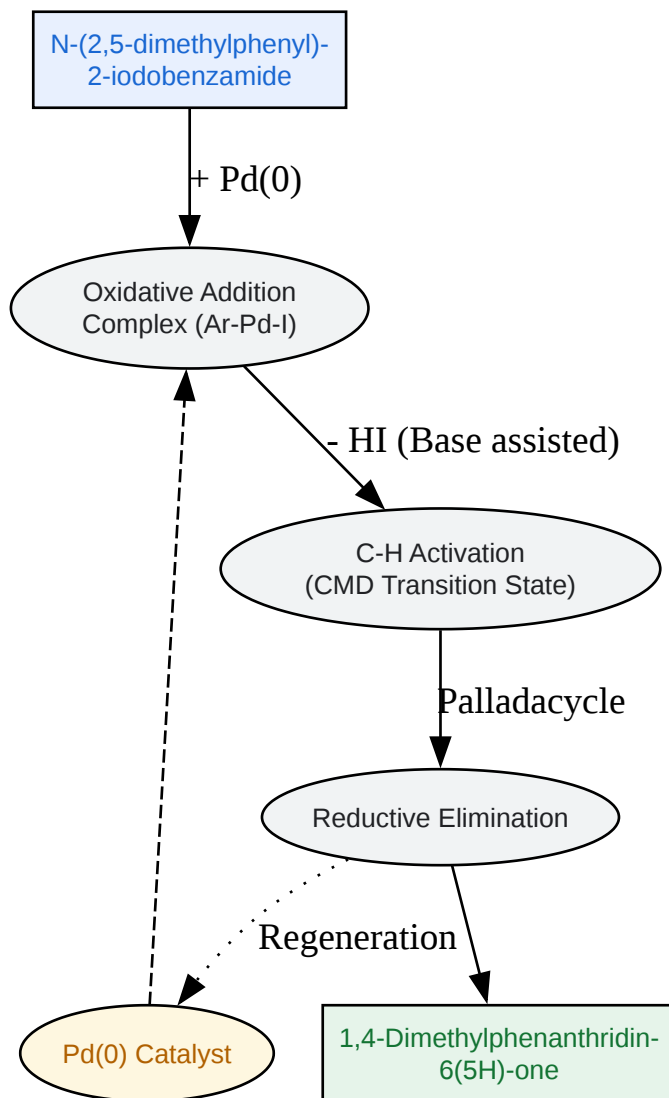
Mechanism: Pd-Catalyzed C-H Activation

The reaction proceeds via a Pd(0)/Pd(II) catalytic cycle. The 2,5-dimethyl substitution is critical here: the ortho-methyl group exerts a "buttressing effect," pushing the amide conformation closer to the reactive Pd center.

- Oxidative Addition: Pd(0) inserts into the C–I bond.
- Ligand Exchange/Palladation: The amide nitrogen or oxygen coordinates to Palladium.
- C-H Activation: A Concerted Metalation-Deprotonation (CMD) pathway activates the ortho-C–H bond of the aniline ring.

- Reductive Elimination: Formation of the C–C bond and regeneration of Pd(0).

Pathway Diagram (Graphviz)



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Figure 2: Catalytic cycle for the intramolecular arylation.

Characterization Guide

In the absence of a specific reference standard, the following diagnostic signals confirm the structure of the synthesized amide.

Diagnostic ^1H NMR Signals (400 MHz, CDCl_3)

- 7.90 - 8.00 (d, 1H): The proton ortho to the Iodine on the benzoyl ring. This is significantly deshielded compared to other aromatic protons.
- 7.40 - 7.60 (s, 1H, Broad): Amide N-H. Chemical shift varies with concentration and solvent (DMSO will shift this to ~ 10 ppm).
- 7.10 - 7.30 (m, Ar-H): Overlapping aromatic signals from the aniline and benzoyl rings.
- 2.30 - 2.40 (s, 3H): Methyl group at C5 (meta).
- 2.15 - 2.25 (s, 3H): Methyl group at C2 (ortho). Note: The ortho-methyl is often shielded slightly relative to the meta-methyl due to the anisotropic effect of the carbonyl.

Mass Spectrometry (ESI+)

- $[\text{M}+\text{H}]^+$: Calculated m/z 352.02.
- $[\text{M}+\text{Na}]^+$: Calculated m/z 374.00.
- Fragmentation: Loss of Iodine (M-127) is a common fragmentation pathway in high-energy collisions.

References

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